

# Isorhamnetin 3-gentiobioside solubility in DMSO, ethanol, and methanol

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## Compound of Interest

Compound Name: *Isorhamnetin 3-gentiobioside*

Cat. No.: *B15592804*

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## Isorhamnetin 3-Gentiobioside Solubility: A Technical Guide

This technical support center provides detailed information on the solubility of **Isorhamnetin 3-gentiobioside** in common laboratory solvents. It is designed for researchers, scientists, and drug development professionals to facilitate experimental design and execution.

## Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Isorhamnetin 3-gentiobioside** in DMSO?

A1: The reported solubility of **Isorhamnetin 3-gentiobioside** in dimethyl sulfoxide (DMSO) is 125 mg/mL.[1] It is important to note that achieving this concentration may require ultrasonication. Using a fresh, anhydrous (hygroscopic) DMSO is also recommended for optimal solubility.[1]

Q2: Is **Isorhamnetin 3-gentiobioside** soluble in ethanol and methanol?

A2: While specific quantitative solubility data for **Isorhamnetin 3-gentiobioside** in pure ethanol or methanol is not readily available in the literature, a structurally related compound, Isorhamnetin 3-O-beta-D-glucose-7-O-beta-D-gentiobioside, is reported to be soluble in these solvents.[2] Generally, flavonoid glycosides are soluble in alcohols and mixtures of alcohol and water.[3][4] Therefore, it is anticipated that **Isorhamnetin 3-gentiobioside** will exhibit some

degree of solubility in both ethanol and methanol. Experimental determination is recommended for precise quantification.

Q3: How can I prepare a stock solution of **Isorhamnetin 3-gentiobioside**?

A3: To prepare a stock solution, accurately weigh the desired amount of **Isorhamnetin 3-gentiobioside** and dissolve it in an appropriate solvent, such as DMSO.[5][6] For compounds that are difficult to dissolve, techniques such as vortexing, warming the solution, or sonication can be employed.[1] For aqueous-based experiments, it is common practice to first dissolve the compound in a minimal amount of DMSO before diluting with the aqueous buffer.[5]

Q4: What factors can influence the solubility of **Isorhamnetin 3-gentiobioside**?

A4: Several factors can affect the solubility of flavonoid glycosides like **Isorhamnetin 3-gentiobioside**. These include the choice of solvent, temperature, pH, and the physical form of the compound (e.g., crystalline vs. amorphous). The purity of the compound and the solvent (e.g., water content in DMSO) can also play a significant role.

## Solubility Data

The following table summarizes the available quantitative solubility data for **Isorhamnetin 3-gentiobioside** and its aglycone, Isorhamnetin.

Compound	Solvent	Solubility	Notes
Isorhamnetin 3-gentiobioside	DMSO	125 mg/mL[1]	Requires sonication; use of new, hygroscopic DMSO is recommended.[1]
Isorhamnetin (aglycone)	DMSO	~20 mg/mL[5]	-
Isorhamnetin (aglycone)	Dimethyl formamide	~10 mg/mL[5]	-
Isorhamnetin (aglycone)	1:1 DMSO:PBS (pH 7.2)	~0.5 mg/mL[5]	Prepared by first dissolving in DMSO. [5]

Note: Quantitative solubility data for **Isorhamnetin 3-gentiobioside** in ethanol and methanol is not currently available in public literature. Researchers are advised to determine this experimentally.

## Experimental Protocols

### Protocol for Determining Solubility

This protocol outlines a general method for determining the solubility of **Isorhamnetin 3-gentiobioside** in a given solvent.

Materials:

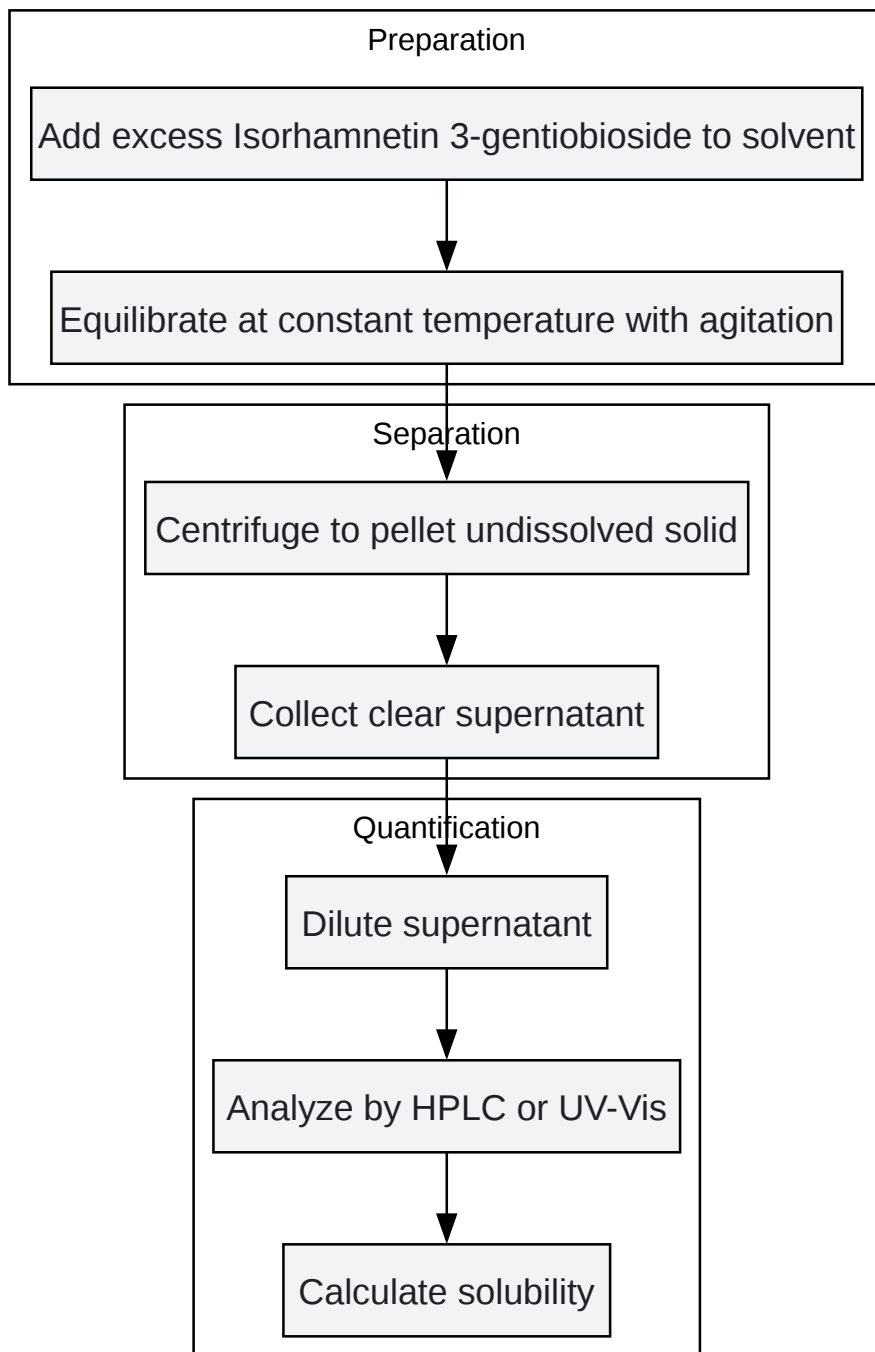
- **Isorhamnetin 3-gentiobioside**
- Solvent of interest (e.g., DMSO, ethanol, methanol)
- Analytical balance
- Vortex mixer
- Sonicator (optional)
- Thermostatic shaker or water bath
- Microcentrifuge
- HPLC or UV-Vis spectrophotometer for quantification
- Calibrated pipettes and appropriate vials

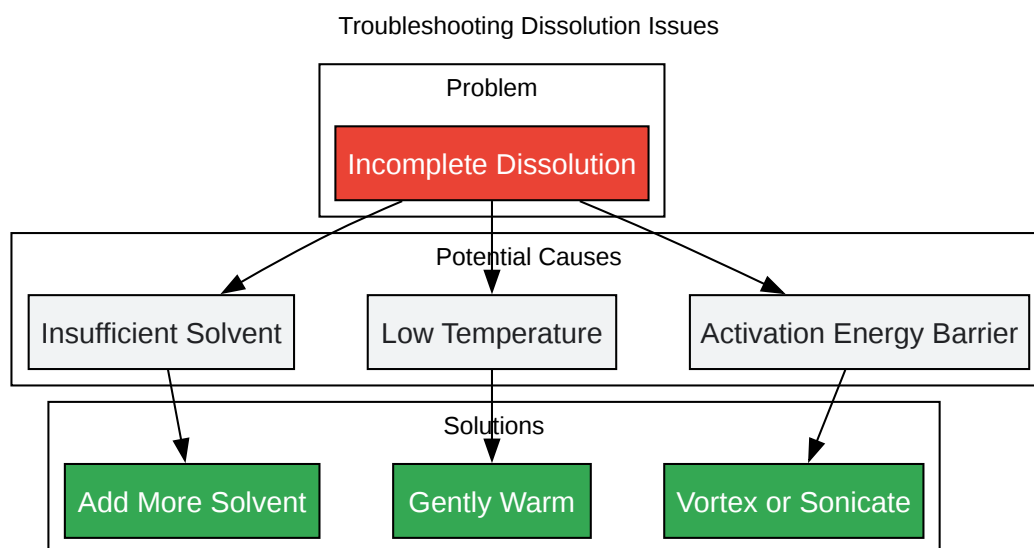
Methodology:

- Preparation of Saturated Solutions:
  - Add an excess amount of **Isorhamnetin 3-gentiobioside** to a known volume of the solvent in a sealed vial. The excess solid should be clearly visible.

- Equilibrate the solution by agitating it in a thermostatic shaker or water bath at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
  - After equilibration, centrifuge the vial at high speed to pellet the undissolved solid.
  - Carefully collect an aliquot of the clear supernatant without disturbing the pellet.
- Quantification:
  - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method.
  - Determine the concentration of **Isorhamnetin 3-gentiobioside** in the diluted supernatant using a validated HPLC or UV-Vis spectrophotometric method against a standard curve.
  - Calculate the original concentration in the saturated solution to determine the solubility.

## Workflow for Solubility Determination





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